

Technical Support Center: Long-Term Storage of Reclaimed R-500

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Refrigerant 500

CAS No.: 56275-41-3

Cat. No.: B1606452

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the challenges associated with the long-term storage of reclaimed R-500 refrigerant. The information is presented in a question-and-answer format to directly address potential issues.

Frequently Asked Questions (FAQs)

Q1: What is reclaimed R-500 and why is its long-term storage a concern?

A1: Reclaimed R-500 is a chlorofluorocarbon (CFC) refrigerant that has been recovered from existing equipment, reprocessed to meet specific purity standards, and is intended for reuse. R-500 is an azeotropic blend of 73.8% R-12 (Dichlorodifluoromethane) and 26.2% R-152a (1,1-Difluoroethane). Due to its ozone-depleting nature, the production of R-500 has been phased out under the Montreal Protocol. Therefore, the existing supply of reclaimed R-500 is finite and valuable for servicing older equipment.

Long-term storage is a concern because reclaimed refrigerants can contain contaminants that may lead to degradation of the refrigerant, and compromise the integrity of storage containers.

Ensuring the stability and purity of reclaimed R-500 over time is crucial for its viability in critical applications.

Q2: What are the primary contaminants found in reclaimed R-500 and what are their effects?

A2: The primary contaminants in reclaimed R-500 include:

- **Moisture:** Can lead to the formation of hydrochloric and hydrofluoric acids, causing corrosion of storage containers and refrigeration systems.[\[1\]](#)[\[2\]](#)
- **Acids:** Can be inorganic (from refrigerant breakdown) or organic (from lubricant breakdown). These acids can corrode metals and degrade other materials.[\[1\]](#)[\[2\]](#)
- **Oils:** Residual mineral oil or alkylbenzene lubricants from the recovery process can be present.
- **Non-condensable gases (e.g., air):** Can increase the pressure inside the storage container and affect the thermodynamic properties of the refrigerant.
- **Particulates:** Solid contaminants like rust or metal shavings can be present from the recovery process.

Q3: What are the ideal storage conditions for reclaimed R-500?

A3: To ensure the long-term stability of reclaimed R-500, it should be stored in a cool, dry, and well-ventilated area away from direct sunlight and heat sources. Storage containers should be kept tightly closed to prevent the ingress of atmospheric moisture and air.

Troubleshooting Guide

Issue	Potential Cause	Troubleshooting Steps
Increased pressure in the storage container over time.	Presence of non-condensable gases (e.g., air) or decomposition of the refrigerant at elevated temperatures.	1. Verify the storage temperature is within the recommended range. 2. Perform a gas chromatography analysis to identify and quantify non-condensable gases. 3. If non-condensables are present, the refrigerant may need to be re-processed.
Discoloration of the reclaimed R-500.	Contamination with oil, corrosion products, or other impurities.	1. Perform a visual inspection for particulates. 2. Conduct a high boiling residue test to quantify the amount of oil. 3. Analyze for metallic content to identify corrosion.
Evidence of corrosion on the storage container.	Presence of moisture leading to acid formation.	1. Immediately transfer the refrigerant to a new, compatible container. 2. Test the refrigerant for moisture content using Karl Fischer titration. 3. Test for acidity using the titration method as per AHRI 700. 4. If moisture and/or acid levels are high, the refrigerant requires reprocessing.
Inconsistent performance of the reclaimed R-500 in experimental setups.	Change in the composition of the azeotropic blend or presence of volatile impurities.	1. Perform a gas chromatography analysis to verify the R-12/R-152a ratio. 2. Analyze for the presence of other refrigerants or volatile impurities.

Quantitative Data Summary

Table 1: AHRI 700-2019 Purity Specifications for Reclaimed R-500

Contaminant	Maximum Allowable Level	Test Method
Water	10 ppm by weight	Coulometric Karl Fischer Titration
Acidity	1.0 ppm by weight (as HCl)	Titration
High Boiling Residue	0.01% by volume	Evaporation
Particulates/Solids	Visually clean to pass	Visual Inspection
Non-condensable Gases	1.5% by volume at 25°C	Gas Chromatography
Other Volatile Impurities	0.5% by weight	Gas Chromatography

Table 2: Material Compatibility for Long-Term Storage of Reclaimed R-500

Material	Compatibility	Notes
Carbon Steel	Good	Recommended for storage cylinders. Should be internally clean and dry.
Stainless Steel (304, 316)	Excellent	Offers superior corrosion resistance, especially if moisture is a concern. [3]
Aluminum	Not Recommended	Can react with R-500, especially if freshly abraded surfaces are present. [4]
Copper	Good	Generally compatible, but less common for storage cylinders.
Elastomers (e.g., Neoprene, Buna-N)	Fair to Good	Should be tested for specific application suitability as plasticizers can be extracted.
PTFE	Excellent	Highly resistant to chemical attack from refrigerants and contaminants.

Experimental Protocols

1. Determination of Water Content (Coulometric Karl Fischer Titration)

- Objective: To quantify the amount of water in a reclaimed R-500 sample.
- Methodology:
 - Apparatus: Coulometric Karl Fischer titrator.
 - Reagents: Karl Fischer reagent suitable for aldehydes and ketones.
 - Procedure: a. Prepare the titrator according to the manufacturer's instructions. b. Introduce a known volume of the reclaimed R-500 sample into the titration cell. The sample should be taken from the liquid phase of the storage container. c. The titrator will automatically

titrate the water present in the sample with the Karl Fischer reagent. d. The instrument will calculate the water content in parts per million (ppm) by weight.

2. Determination of Acidity (Titration Method)

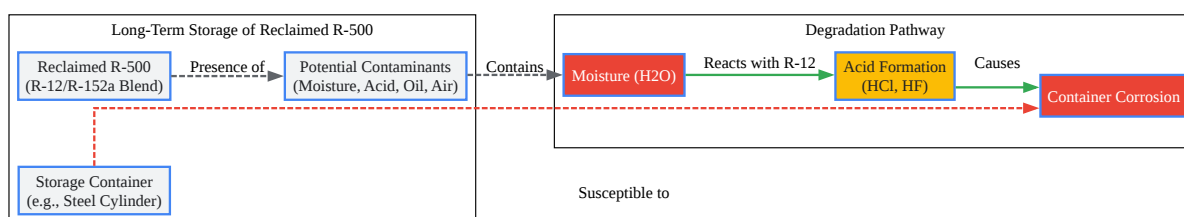
- Objective: To determine the total acidity of a reclaimed R-500 sample.
- Methodology:
 - Apparatus: Burette, titration flask, analytical balance.
 - Reagents: Bromothymol blue indicator, standardized sodium hydroxide or potassium hydroxide solution (titrant), and a suitable solvent (e.g., isopropanol).
 - Procedure: a. Weigh a representative sample of the reclaimed R-500 into the titration flask containing the solvent and indicator. b. Titrate the sample with the standardized base solution until the color of the indicator changes, indicating the endpoint. c. Record the volume of titrant used. d. Calculate the acidity in ppm by weight as HCl.[5]

3. Analysis of Volatile Impurities and Composition (Gas Chromatography)

- Objective: To identify and quantify volatile impurities and verify the composition of the R-500 blend.
- Methodology:
 - Apparatus: Gas chromatograph (GC) with a thermal conductivity detector (TCD) or a flame ionization detector (FID).
 - Column: A suitable capillary or packed column for separating refrigerants (e.g., a porous layer open tubular (PLOT) column).
 - Carrier Gas: Helium or Nitrogen.
 - Procedure: a. Calibrate the GC using certified standards of R-12, R-152a, and potential impurities. b. Inject a known volume of the vapor phase of the reclaimed R-500 sample into the GC. c. The components of the sample will separate based on their boiling points and interaction with the column's stationary phase. d. The detector will generate a signal

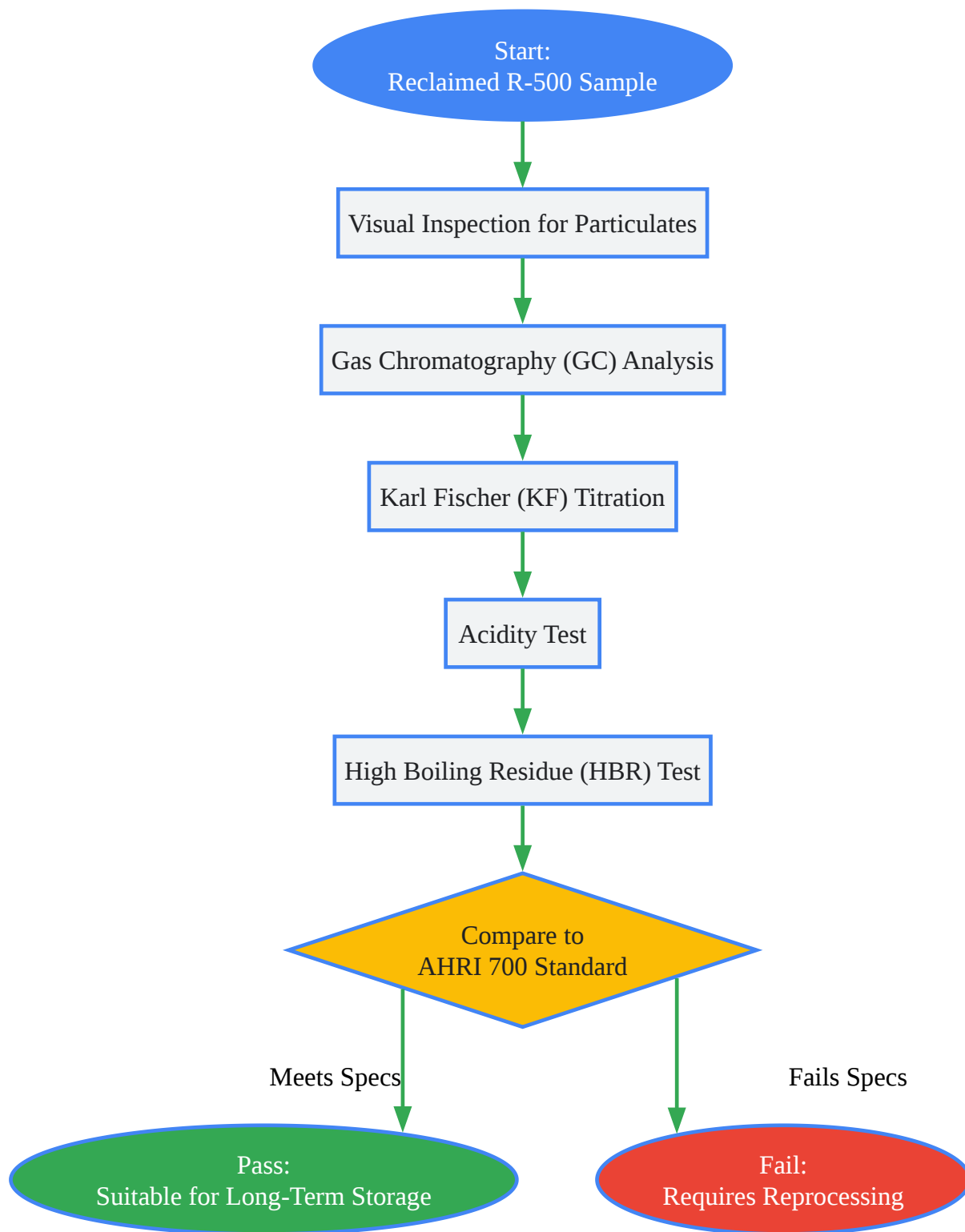
for each component, and the resulting chromatogram will show peaks corresponding to each substance. e. Identify and quantify the components by comparing their retention times and peak areas to the calibration standards.[5][6]

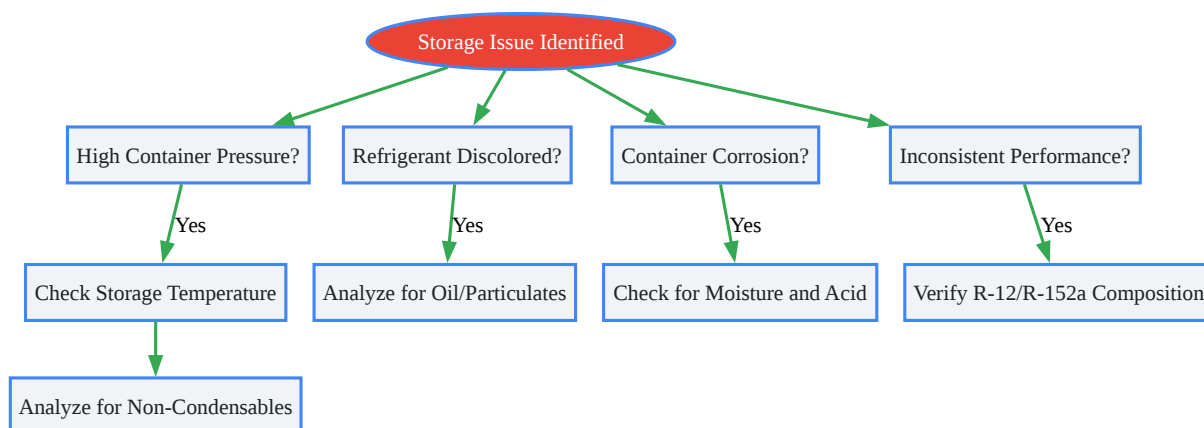
Mandatory Visualizations



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Caption: Degradation pathway of reclaimed R-500 in the presence of moisture.





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- To cite this document: BenchChem. [Technical Support Center: Long-Term Storage of Reclaimed R-500]. BenchChem, [2026]. [Online PDF]. Available at:

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